

Standard Operating Procedure for the Safe Handling of Iprovalicarb-d8

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Compound of Interest

Compound Name: Iprovalicarb-d8

Cat. No.: B15559633

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and disposal of **Iprovalicarb-d8**. Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the analytical standard.

Substance Information and Hazard Identification

Iprovalicarb-d8 is a deuterated form of Iprovalicarb, a fungicide. While specific toxicity data for the deuterated form is not extensively available, it should be handled with the same precautions as the parent compound. Iprovalicarb is suspected of causing cancer and may cause eye irritation.^{[1][2]}

Physical and Chemical Properties:

Property	Value	Reference
Chemical Formula	C18D8H20N2O3	[3]
Appearance	Powder	[2]
Stability	Chemically stable under standard ambient conditions.	[4]

Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling **Iprovalicarb-d8**.

Equipment	Specification
Hand Protection	Compatible chemical-resistant gloves (e.g., Nitrile rubber).
Eye Protection	Chemical safety goggles or glasses with side-shields.
Body Protection	Laboratory coat.
Respiratory Protection	Required when handling the powder outside of a fume hood or ventilated enclosure to avoid inhalation.

Safe Handling and Storage Protocols

Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the container is properly labeled with the substance name, concentration, and hazard warnings.

Storage:

- Store in a cool, dry, and well-ventilated area.[\[2\]](#)[\[5\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)
- Store away from incompatible materials and foodstuffs.[\[5\]](#)

Handling and Weighing:

- All handling of **Iprovalicarb-d8** powder should be conducted in a chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Use appropriate tools (e.g., spatulas) for transferring the powder.

- Avoid creating dust.
- After handling, wash hands thoroughly with soap and water.[\[2\]](#)

Experimental Protocol: Preparation of a Standard Stock Solution

This protocol outlines the preparation of a 1 mg/mL stock solution of **Iprovalicarb-d8** in a suitable solvent such as methanol or acetonitrile.

Materials:

- **Iprovalicarb-d8** analytical standard
- LC-MS grade methanol or acetonitrile
- Analytical balance (readable to at least 0.1 mg)
- Volumetric flask (e.g., 10 mL, Class A)
- Glass Pasteur pipette or syringe
- Beaker
- Spatula

Procedure:

- Place a clean, dry weighing boat on the analytical balance and tare.
- Carefully weigh approximately 10 mg of **Iprovalicarb-d8** powder into the weighing boat. Record the exact weight.
- Transfer the weighed powder to the 10 mL volumetric flask.
- Rinse the weighing boat with a small amount of the chosen solvent and transfer the rinsing to the volumetric flask to ensure quantitative transfer.

- Add approximately 5 mL of the solvent to the volumetric flask.
- Gently swirl the flask to dissolve the **Iprovalicarb-d8**. Sonication may be used if necessary to aid dissolution.
- Once the solid is completely dissolved, add the solvent to the flask until the bottom of the meniscus is level with the calibration mark.
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Transfer the stock solution to a labeled amber glass vial for storage.
- Store the stock solution in a refrigerator at 2-8 °C, protected from light.

Calculation of Concentration:

Concentration (mg/mL) = (Actual weight of **Iprovalicarb-d8** in mg) / (Volume of volumetric flask in mL)

Waste Disposal

All waste materials contaminated with **Iprovalicarb-d8** must be disposed of as hazardous waste in accordance with local, state, and federal regulations.

- Solid Waste: Contaminated PPE (gloves, etc.), weighing boats, and paper towels should be collected in a designated, labeled hazardous waste container.
- Liquid Waste: Unused solutions and solvent rinses should be collected in a labeled hazardous waste container for liquids. Do not dispose of down the drain.^[5]
- Empty Containers: Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected as hazardous liquid waste.^[6]

Emergency Procedures

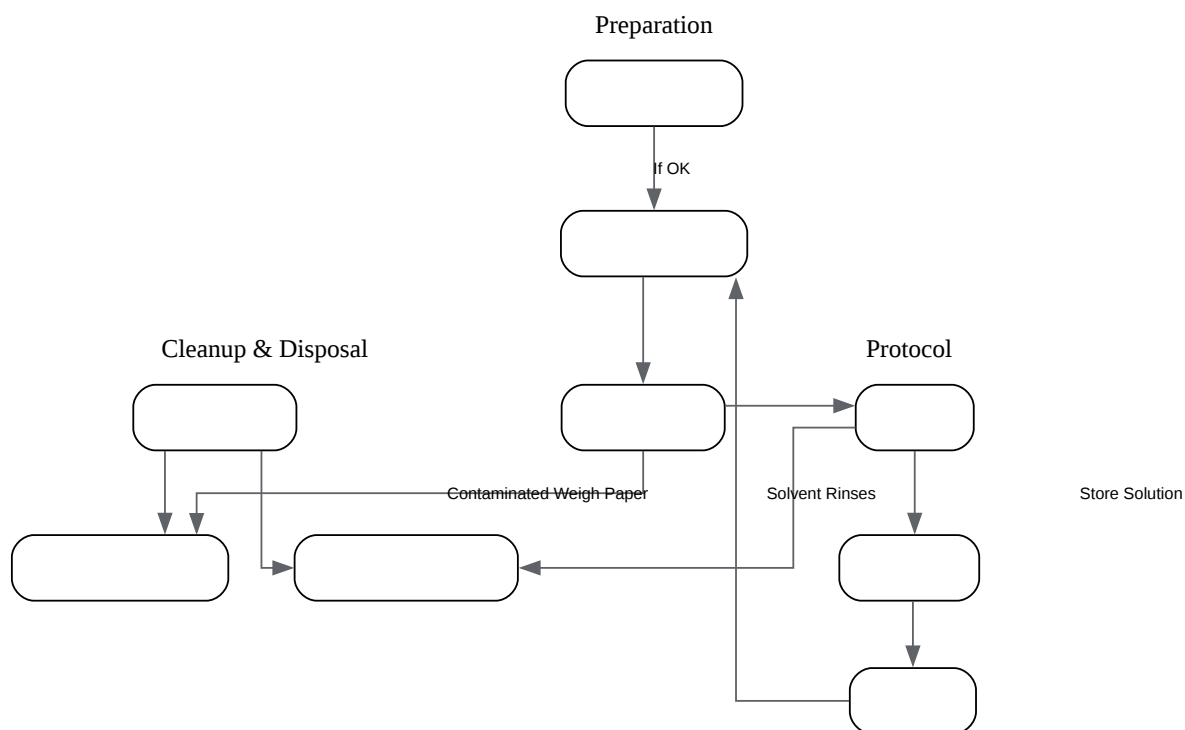
Spills:

- In case of a small spill, absorb the material with an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material and place it in a sealed container for disposal as hazardous waste.
- Ventilate the area of the spill.
- For large spills, evacuate the area and contact the institution's environmental health and safety department.

First Aid:

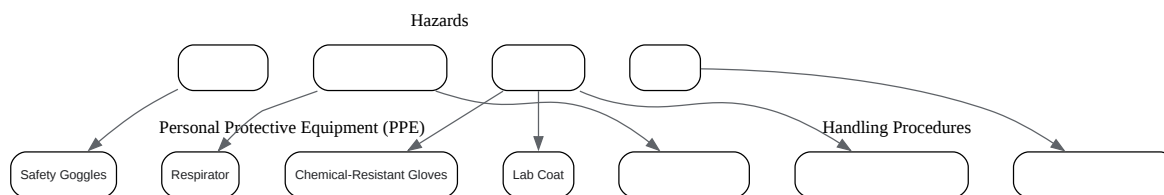
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[\[2\]](#)
- Skin Contact: In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.[\[2\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Get medical attention.[\[2\]](#)

Diagrams



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Caption: Experimental workflow for handling **Iprovalicarb-d8**.



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Caption: Safety precautions for **Iprovalicarb-d8** handling.

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